

3-Fluoro-4-methylbenzaldehyde chemical structure and IUPAC name

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Compound of Interest

Compound Name: 3-Fluoro-4-methylbenzaldehyde

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An In-depth Technical Guide to **3-Fluoro-4-methylbenzaldehyde**

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Fluoro-4-methylbenzaldehyde is a fluorinated aromatic aldehyde that serves as a crucial intermediate in the synthesis of a variety of organic compounds. Its unique substitution pattern, featuring both a fluorine atom and a methyl group on the benzene ring, imparts specific chemical reactivity and physical properties that are leveraged in the fields of medicinal chemistry, agrochemical development, and material science. This document provides a comprehensive overview of its chemical structure, IUPAC nomenclature, physicochemical properties, a known synthesis protocol, and its applications.

Chemical Structure and IUPAC Name

The chemical structure of **3-Fluoro-4-methylbenzaldehyde** consists of a benzene ring substituted with a formyl group (-CHO) at position 1, a methyl group (-CH₃) at position 4, and a fluorine atom (-F) at position 3.

IUPAC Name: **3-fluoro-4-methylbenzaldehyde**^[1]

Chemical Formula: C₈H₇FO^[1]^[2]

SMILES: CC1=C(C=C(C=C1)C=O)F^[1]

InChI Key: UFPBMVRONDLOGK-UHFFFAOYSA-N[\[1\]](#)

Physicochemical Properties

A summary of the key quantitative data for **3-Fluoro-4-methylbenzaldehyde** is presented in the table below for ease of reference and comparison.

Property	Value	Source(s)
Molecular Weight	138.14 g/mol	[1] [2]
Appearance	Light yellow to yellow to orange clear liquid	[2]
Boiling Point	206 °C	[2]
Density	1.133 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.5245	
Flash Point	82 °C (179.6 °F) - closed cup	
Enthalpy of Vaporization	41.884 kJ/mol at boiling point (479.15 K)	[3]
Purity	Typically ≥ 95% or 98%	[2]
CAS Number	177756-62-6	[1] [2]

Experimental Protocol: Synthesis

A documented method for the synthesis of **3-Fluoro-4-methylbenzaldehyde** involves the direct fluorination of 4-methylbenzaldehyde.[\[3\]](#)

Reaction: Direct electrophilic fluorination of 4-methylbenzaldehyde.

Reagents:

- 4-methylbenzaldehyde (Substrate)
- Elemental fluorine (Fluorinating agent)

- Acetonitrile (Solvent)

Methodology:

- A solution of 4-methylbenzaldehyde is prepared in acetonitrile.
- Elemental fluorine is carefully introduced into the reaction mixture.
- The reaction is allowed to proceed under controlled conditions to yield **3-Fluoro-4-methylbenzaldehyde**.^[3]

Note: This protocol is a general description. Researchers should consult specialized literature for detailed experimental conditions, safety precautions, and purification techniques, as working with elemental fluorine is highly hazardous.

Applications in Research and Development

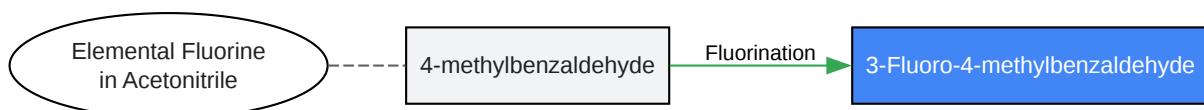
3-Fluoro-4-methylbenzaldehyde is a versatile building block in organic synthesis, primarily due to the electronic effects of the fluorine atom which can influence the reactivity of the aldehyde and the aromatic ring.^[2] The presence of fluorine can also confer desirable properties such as increased metabolic stability and bioavailability in drug candidates.^[2]

Key application areas include:

- Pharmaceutical Development: It serves as a key intermediate in the synthesis of various pharmaceuticals, including anti-inflammatory and analgesic drugs.^[2]
- Agrochemicals: This compound is utilized in the creation of new agrochemicals.^[2]
- Material Science: It is employed in the formulation of specialty polymers and resins to enhance material properties like thermal stability and chemical resistance.^[2]

Visualization of Synthesis Pathway

The following diagram illustrates the synthesis of **3-Fluoro-4-methylbenzaldehyde** from 4-methylbenzaldehyde.

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References

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